

Spiro[4.5]decane-7,9-dione fundamental properties

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Compound of Interest

Compound Name: Spiro[4.5]decane-7,9-dione

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Spiro[4.5]decane-7,9-dione: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fundamental properties, synthesis, and potential applications of **Spiro[4.5]decane-7,9-dione**, a cyclic 1,3-diketone. The information is compiled for use in research, particularly in the fields of medicinal chemistry and drug development.

Core Properties of Spiro[4.5]decane-7,9-dione

Spiro[4.5]decane-7,9-dione is a bicyclic organic compound with a spirocyclic center.^[1] Its core structure consists of a cyclopentane ring fused to a cyclohexane-1,3-dione ring at the 5-position.

Physicochemical and Identification Data

A summary of the key identifying and physicochemical properties of **Spiro[4.5]decane-7,9-dione** is presented in the table below. It is important to note that while many computational properties are available, experimentally determined physical properties such as melting point, boiling point, and solubility are not consistently reported in publicly available literature.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₄ O ₂	[2] [3] [4] [5]
Molecular Weight	166.22 g/mol	[2] [3]
CAS Number	82683-51-0	[2] [3] [5] [6]
IUPAC Name	spiro[4.5]decane-7,9-dione	[3] [7]
Physical Form	Solid	[7]
Purity	~97% (Commercially available)	[7]
InChI Key	OSKDRFHEYJSVBB-UHFFFAOYSA-N	[3] [7]
Canonical SMILES	<chem>C1CCC2(C1)CC(=O)CC(=O)C2</chem>	[4] [5]
Storage Conditions	Sealed in a dry place at room temperature.	[7]

Hazard Information

According to safety data, **Spiro[4.5]decane-7,9-dione** is associated with the following hazard statements:

- H302: Harmful if swallowed.[\[3\]](#)
- H315: Causes skin irritation.[\[3\]](#)
- H319: Causes serious eye irritation.[\[3\]](#)

Experimental Protocols

Synthesis of Spiro[4.5]decane-7,9-dione

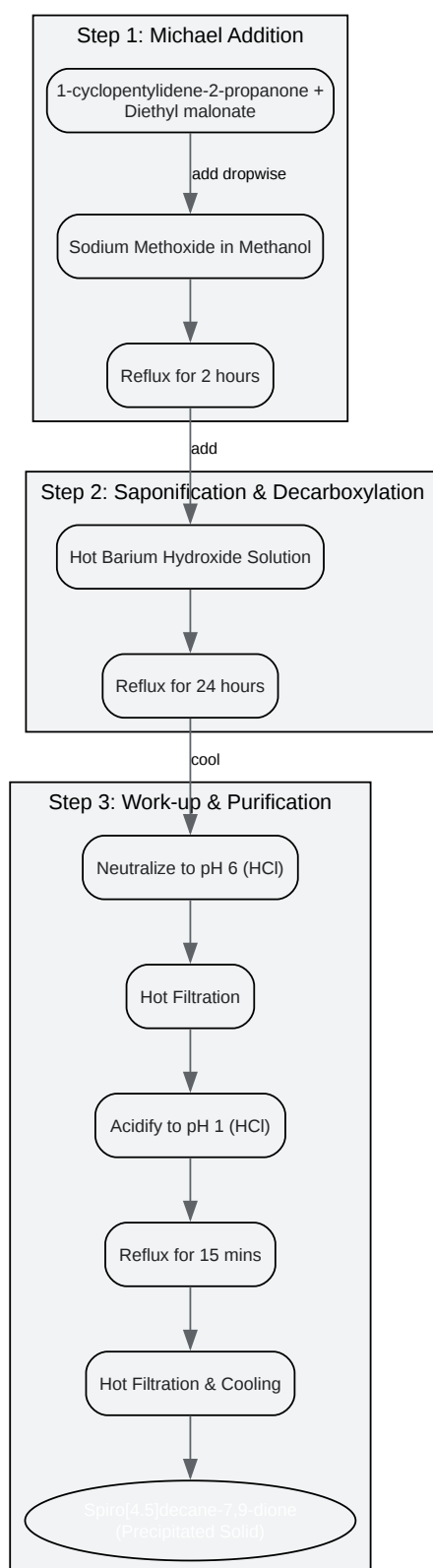
A common synthetic route to **Spiro[4.5]decane-7,9-dione** involves the reaction of 1-cyclopentylidene-2-propanone with diethyl malonate.[\[2\]](#) The following protocol is based on a literature procedure.[\[2\]](#)[\[6\]](#)

Materials:

- 1-cyclopentylidene-2-propanone
- Diethyl malonate
- Sodium metal
- Methanol
- Barium hydroxide
- Water
- Dilute Hydrochloric Acid

Procedure:

- Michael Addition: A solution of sodium methoxide is prepared by dissolving sodium metal (0.25 g, 11 mmol) in methanol (3 mL). A mixture of 1-cyclopentylidene-2-propanone (1 g, 9.4 mmol) and diethyl malonate (1.75 g, 11 mmol) is then slowly added dropwise to the sodium methoxide solution.^[2] The resulting reaction mixture is heated under reflux for 2 hours.^[2]
- Saponification and Decarboxylation: A hot solution of barium hydroxide (11.23 g, 73 mmol) in 100 mL of water is added to the reaction mixture.^{[2][6]} The mixture is then heated under reflux for an additional 24 hours.^{[2][6]}
- Work-up and Purification: After the reflux, the reaction is cooled and neutralized to a pH of 6 with dilute hydrochloric acid. The mixture is then filtered while hot.^{[2][6]} The filtrate is cooled and acidified to a pH of 1 with dilute hydrochloric acid, followed by another 15-minute reflux.^{[2][6]} The solution is filtered again while hot and then allowed to cool. The precipitated solid product is collected by filtration, washed with water, and dried to yield **Spiro[4.5]decane-7,9-dione**.^{[2][6]}



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Synthetic workflow for **Spiro[4.5]decane-7,9-dione**.

Biological Activity and Potential Applications

Spiro[4.5]decane-7,9-dione is a cyclic 1,3-diketone that has been identified as a compound for potential use in the study of glioma tumors.[6][8] However, the specific mechanism of action and the signaling pathways involved have not been detailed in the available literature.

Structurally related spiro[4.5]decane derivatives have been investigated for other biological activities. For instance, certain 1,3,8-triazaspiro[4.5]decane-2,4-diones have been studied as inhibitors of the prolyl hydroxylase domain (PHD), which are targets for the treatment of anemia and ischemia-related diseases. While these are different molecules, the spiro[4.5]decane scaffold is a common feature.

Additionally, **Spiro[4.5]decane-7,9-dione** has been noted for its ability to form hydrogen and halogen bonds with amides and has been shown to bind to the anxiolytic drug buspirone.[9] This suggests its potential as a scaffold in the design of new therapeutic agents.

Spectral Data

Detailed experimental spectral data (NMR, IR, MS) for **Spiro[4.5]decane-7,9-dione** are not readily available in the public domain. Commercial suppliers may provide this data upon request with a purchase.[6] Predicted mass spectrometry data for various adducts are available through computational databases.[5]

Conclusion

Spiro[4.5]decane-7,9-dione is a readily synthesizable spirocyclic diketone. While its fundamental chemical properties are established, a full experimental characterization, including its physical and spectral properties, is not widely published. Its noted potential for application in glioma research warrants further investigation to elucidate its biological mechanism of action and to explore its potential as a scaffold in drug discovery.

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